

# Essential Safety and Disposal Protocols for DDR-TRK-1

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## Compound of Interest

Compound Name: *Ddr-trk-1*

Cat. No.: *B10772507*

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the proper handling and disposal of **DDR-TRK-1**, a selective Discoidin Domain Receptor 1 (DDR1) inhibitor.

This document provides critical safety information and detailed procedures for the disposal of **DDR-TRK-1**, ensuring the safety of laboratory personnel and minimizing environmental impact. Adherence to these guidelines is essential when working with this chemical probe.

## Chemical and Physical Properties

**DDR-TRK-1** is a potent and selective inhibitor of Discoidin Domain Receptor 1 (DDR1), with an IC50 value of 9.4 nM.<sup>[1][2][3]</sup> It is also known to inhibit the TRK kinase family.<sup>[1][3][4]</sup> The following table summarizes key quantitative data for **DDR-TRK-1**.

Property	Value	References
CAS Number	1934246-19-1	[1][2][5]
Molecular Formula	C26H23F3N6O	[2][5][6]
Molecular Weight	492.50 g/mol	[2][6]
Purity	≥98% (HPLC)	
Appearance	White to beige powder	
Solubility	DMSO: 2 mg/mL	
Acetonitrile: 0.1-1 mg/ml	[2]	
Storage Temperature	2-8°C (short term) or -20°C (long term)	[6]

## Hazard Identification and Safety Precautions

According to the Safety Data Sheet (SDS), **DDR-TRK-1** presents the following hazards:

- Harmful if swallowed (Acute toxicity, Oral, Category 4).[5]
- Very toxic to aquatic life with long-lasting effects (Acute aquatic toxicity, Category 1; Chronic aquatic toxicity, Category 1).[5]

Precautionary statements for safe handling include:

- Wash skin thoroughly after handling.[5]
- Do not eat, drink, or smoke when using this product.[5]
- Avoid release to the environment.[5]
- Use personal protective equipment, including gloves, lab coat, and safety glasses.[5]
- Ensure adequate ventilation and avoid dust formation.[5]

## Proper Disposal Procedures

The primary directive for the disposal of **DDR-TRK-1** is to dispose of contents and container to an approved waste disposal plant.<sup>[5]</sup> This ensures that the chemical does not enter waterways, where it can be very toxic to aquatic life.<sup>[5]</sup>

#### Step-by-Step Disposal Protocol:

- Segregation: All waste containing **DDR-TRK-1**, including unused product, contaminated consumables (e.g., pipette tips, vials), and personal protective equipment, must be segregated from general laboratory waste.
- Labeling: The waste container must be clearly labeled as "Hazardous Chemical Waste: Contains **DDR-TRK-1**" and should include the appropriate hazard pictograms (e.g., harmful, environmental hazard).
- Containment: Solid waste should be collected in a designated, sealable, and chemically resistant container. Liquid waste (e.g., solutions in DMSO) should be collected in a separate, sealed, and clearly labeled container.
- Storage: Store the sealed waste containers in a cool, well-ventilated area, away from incompatible materials such as strong acids, alkalis, and oxidizing agents.<sup>[5]</sup>
- Collection: Arrange for the collection of the hazardous waste by a licensed and approved chemical waste disposal company. Follow all local, state, and federal regulations for hazardous waste disposal.

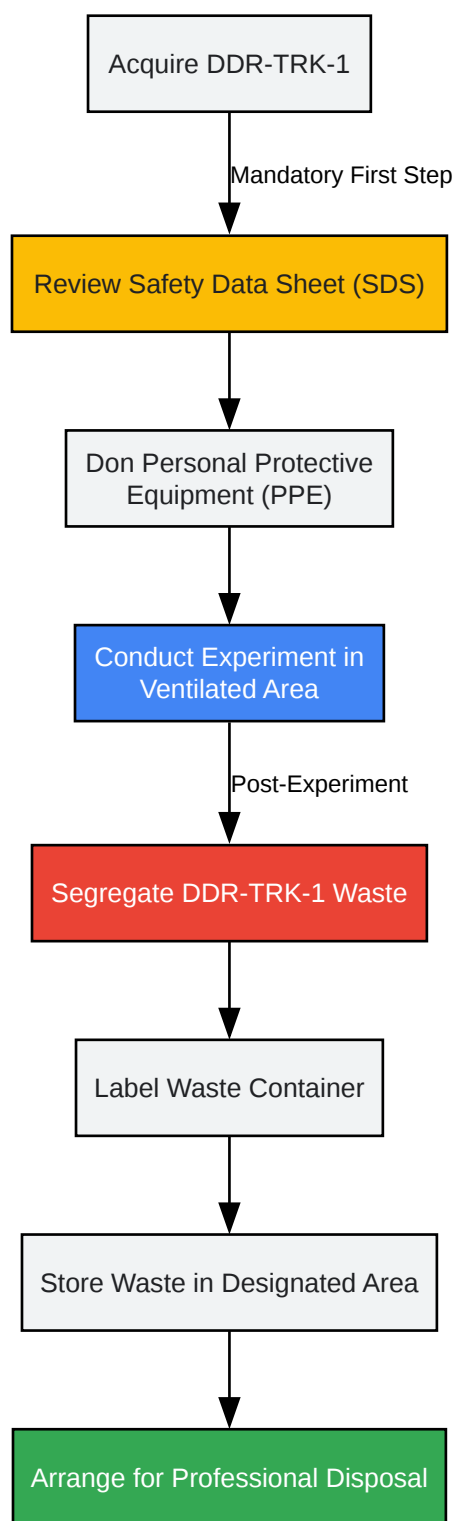
#### In case of a spill:

- Evacuate personnel to a safe area.<sup>[5]</sup>
- Wear full personal protective equipment.<sup>[5]</sup>
- Prevent further leakage or spillage and keep the product away from drains or water courses.<sup>[5]</sup>
- Absorb solutions with an inert, liquid-binding material (e.g., diatomite, universal binders).<sup>[5]</sup>
- Decontaminate surfaces by scrubbing with alcohol.<sup>[5]</sup>

- Collect all contaminated materials in a sealed container for disposal as hazardous waste.[5]

## Experimental Workflow for Handling and Disposal

The following diagram illustrates the logical workflow for the safe handling and disposal of **DDR-TRK-1** in a laboratory setting.



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Caption: Workflow for Safe Handling and Disposal of **DDR-TRK-1**.

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